

Physical and chemical properties of 1-Chloro-4-(1,2-dibromoethyl)benzene.

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Compound of Interest

Compound Name:	1-Chloro-4-(1,2-dibromoethyl)benzene
Cat. No.:	B1600240

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An In-depth Technical Guide to **1-Chloro-4-(1,2-dibromoethyl)benzene**

Introduction

1-Chloro-4-(1,2-dibromoethyl)benzene is a halogenated aromatic compound with the chemical formula $C_8H_7Br_2Cl$.^[1] This guide provides a comprehensive overview of its physical and chemical properties, synthesis, reactivity, and safety protocols, tailored for researchers and professionals in drug development and chemical synthesis. Its structure, featuring a dichlorinated ethyl group attached to a chlorobenzene ring, presents multiple reactive sites, making it a potentially valuable intermediate in organic synthesis.

Molecular Structure and Identifiers

The fundamental identity of **1-Chloro-4-(1,2-dibromoethyl)benzene** is established by its unique structural and molecular identifiers.

- Chemical Formula: $C_8H_7Br_2Cl$ ^[1]
- Molecular Weight: 298.40 g/mol ^[1]
- CAS Number: 23135-16-2^[1]
- InChI: 1S/C8H7Br2Cl/c9-5-8(10)6-1-3-7(11)4-2-6/h1-4,8H,5H2

- InChIKey: LBLPNCDPGCZTRP-UHFFFAOYSA-N
- SMILES: Clc1ccc(cc1)C(Br)CBr

Physicochemical Properties

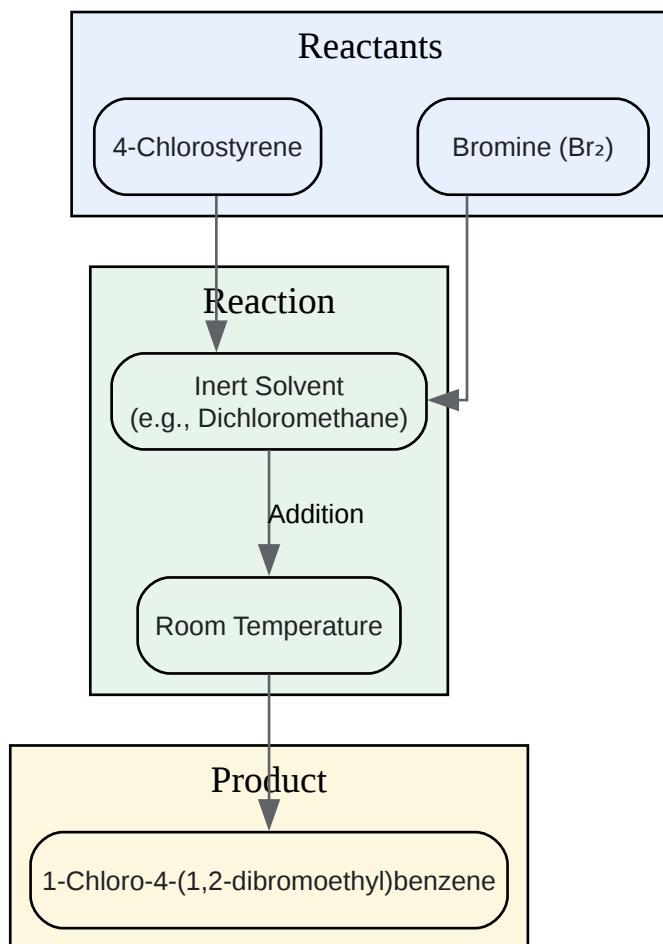
The physical characteristics of a compound are critical for its handling, application, and purification. Below is a summary of the known properties of **1-Chloro-4-(1,2-dibromoethyl)benzene**.

Property	Value	Source
Appearance	Solid	
Melting Point	45-49 °C	
Flash Point	> 110 °C (>230 °F)	[1]
Molecular Weight	298.40 g/mol	[1] [2]

Synthesis and Reactivity

While specific synthesis documentation for **1-Chloro-4-(1,2-dibromoethyl)benzene** is not detailed in the provided results, a plausible and common synthetic route would be the electrophilic addition of bromine (Br₂) to 4-chlorostyrene. This type of reaction is a fundamental transformation in organic chemistry.

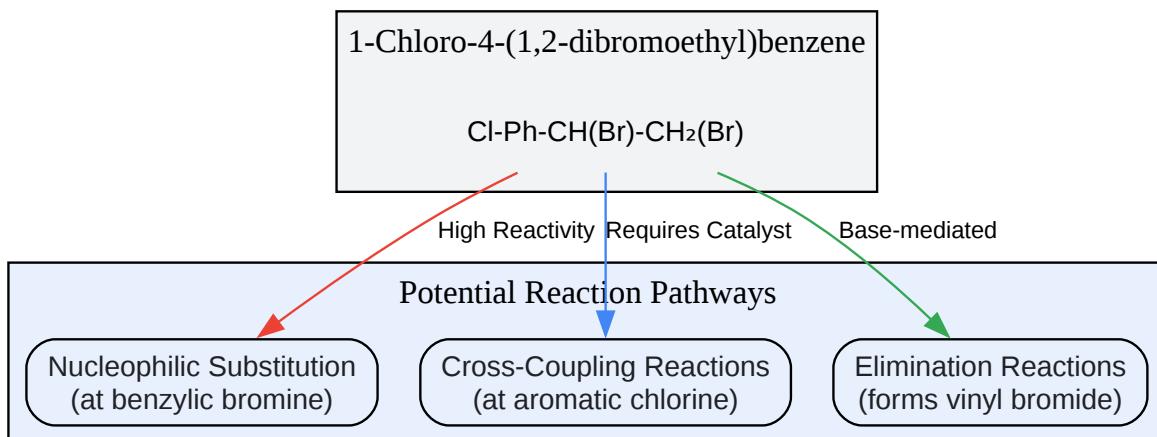
Proposed Synthesis Workflow

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Caption: Proposed synthesis of **1-Chloro-4-(1,2-dibromoethyl)benzene**.

Reactivity Insights

The reactivity of **1-Chloro-4-(1,2-dibromoethyl)benzene** is dictated by the different halogen substituents on the molecule. The two bromine atoms on the ethyl chain have differing reactivity compared to the chlorine atom on the aromatic ring. Based on the reactivity of similar compounds, the benzylic bromine is highly susceptible to nucleophilic substitution, while the aromatic chlorine is more suited for metal-catalyzed cross-coupling reactions.^[3] This dual reactivity allows for selective and stepwise modifications to the molecule.



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Caption: Reactivity map of **1-Chloro-4-(1,2-dibromoethyl)benzene**.

Spectroscopic Characterization

While specific spectra for **1-Chloro-4-(1,2-dibromoethyl)benzene** were not found, analysis of its structure and data from analogous compounds like (1,2-dibromoethyl)benzene allows for the prediction of its key spectroscopic features.^{[4][5]}

- ¹H NMR: The proton NMR spectrum is expected to show signals in the aromatic region (around 7.0-7.5 ppm) corresponding to the protons on the chlorophenyl ring. The protons on the dibromoethyl chain would appear as a complex multiplet in the aliphatic region (likely between 3.5-5.5 ppm).
- ¹³C NMR: The carbon NMR would display distinct signals for the aromatic carbons, with the carbon attached to the chlorine showing a characteristic chemical shift. The two carbons of the dibromoethyl group would also have unique signals.
- Mass Spectrometry: The mass spectrum would show a molecular ion peak corresponding to the molecular weight of 298.40 u. The isotopic pattern of this peak would be characteristic of a compound containing two bromine atoms and one chlorine atom.

Safety and Handling

Proper handling of **1-Chloro-4-(1,2-dibromoethyl)benzene** is crucial due to its potential hazards.

Hazard Identification

- Signal Word: Warning.[\[1\]](#)
- Hazard Statements:
 - H315: Causes skin irritation.[\[1\]](#)
 - H319: Causes serious eye irritation.[\[1\]](#)
 - H335: May cause respiratory irritation.[\[1\]](#)
 - H302: Harmful if swallowed.

Precautionary Measures and PPE

A comprehensive set of precautionary statements ensures user safety during handling and storage.[\[1\]](#)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[1\]](#)
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.[\[1\]](#)
- P280: Wear protective gloves/ eye protection/ face protection.[\[1\]](#)
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[\[1\]](#)
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)

Storage and Disposal

- Storage: Store in a well-ventilated place. Keep container tightly closed.[6] The compound is classified under storage class code 11 for combustible solids.[1]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[6]

Conclusion

1-Chloro-4-(1,2-dibromoethyl)benzene is a multifaceted chemical compound with significant potential in synthetic organic chemistry. Its distinct reactive sites, stemming from the differently positioned halogen atoms, offer a platform for the strategic development of more complex molecules. A thorough understanding of its physicochemical properties and adherence to strict safety protocols are paramount for its effective and safe utilization in a research and development setting.

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